

# Zoxamide Application in Research on Non-Oomycete Fungi: Application Notes and Protocols

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## Compound of Interest

Compound Name: Zoxamide

Cat. No.: B129027

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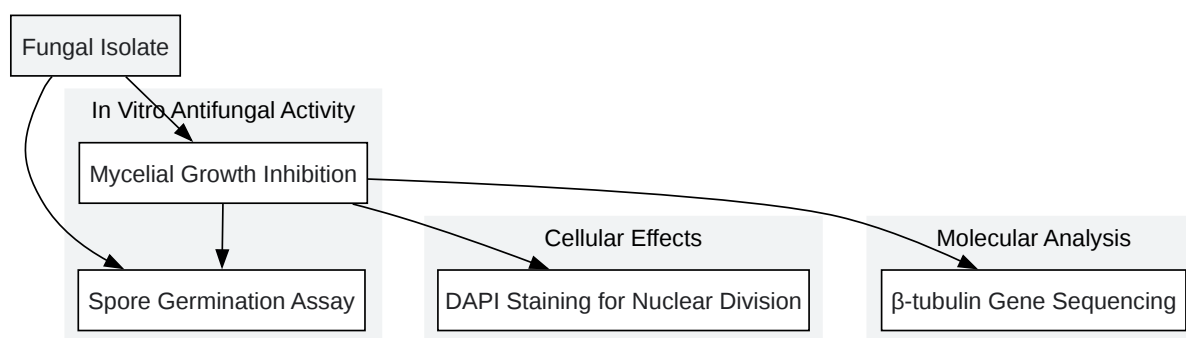
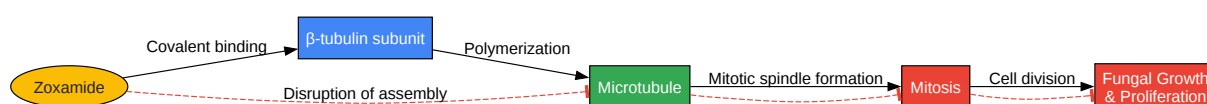
## Introduction

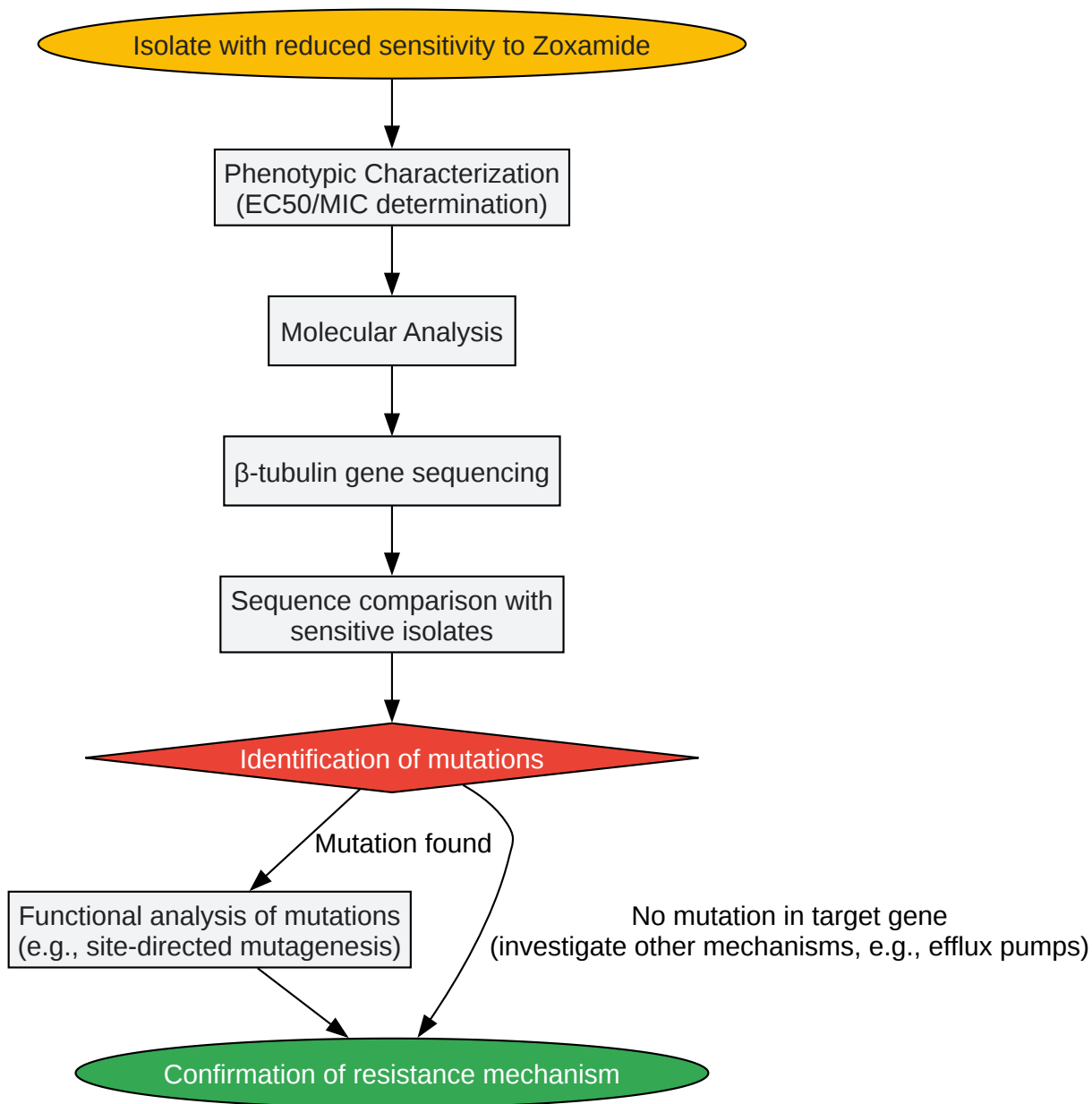
**Zoxamide** is a benzamide fungicide primarily known for its high efficacy against oomycete pathogens.<sup>[1]</sup> Its unique mode of action involves the covalent binding to  $\beta$ -tubulin, leading to the disruption of the microtubule cytoskeleton and subsequent inhibition of nuclear division.<sup>[1]</sup> While its primary application has been in the control of oomycete-induced diseases, a growing body of research indicates that **Zoxamide** also exhibits significant antifungal activity against a range of non-oomycete fungal pathogens. This document provides detailed application notes and experimental protocols for researchers investigating the effects of **Zoxamide** on non-oomycete fungi, with a focus on species of agricultural and pharmaceutical importance.

**Zoxamide**'s activity against non-oomycete fungi, including important plant pathogens like *Botrytis cinerea*, *Venturia inaequalis*, *Monilinia fructicola*, *Mycosphaerella fijiensis*, and *Cercospora beticola*, makes it a valuable tool for fungicide research and development.<sup>[1]</sup> Understanding its efficacy and mechanism of action in these fungi can open new avenues for disease management strategies and the development of novel antifungal agents.

## Mechanism of Action

The primary target of **Zoxamide** is  $\beta$ -tubulin, a key component of microtubules. Microtubules are dynamic protein polymers essential for various cellular processes in eukaryotes, including mitosis, cell division, and intracellular transport. **Zoxamide** covalently binds to a specific site on the  $\beta$ -tubulin subunit, disrupting the assembly and dynamics of the microtubule cytoskeleton.<sup>[1]</sup> This interference leads to an arrest of the cell cycle, specifically in mitosis, as the mitotic spindle cannot form correctly. The ultimate consequence for the fungus is the inhibition of growth and proliferation.





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## References

- 1. researchgate.net [researchgate.net]
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